

Essential Safety and Handling Protocols for BLT-1

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Compound of Interest

Compound Name: BLT-1

Cat. No.: B7783320

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For researchers, scientists, and drug development professionals working with **BLT-1**, a specific inhibitor of the SR-BI mediated lipid transfer, adherence to strict safety protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Safety Precautions

BLT-1 is classified as an acute oral toxicant (Category 4) and is very toxic to aquatic life with long-lasting effects (Category 1).^[1] It is crucial to avoid inhalation, and contact with skin and eyes.^[1] The compound should be handled in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.^[1]

Emergency First Aid Procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin area with plenty of water. Remove contaminated clothing and shoes and consult a physician. [1]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting and call a physician for guidance. [1]

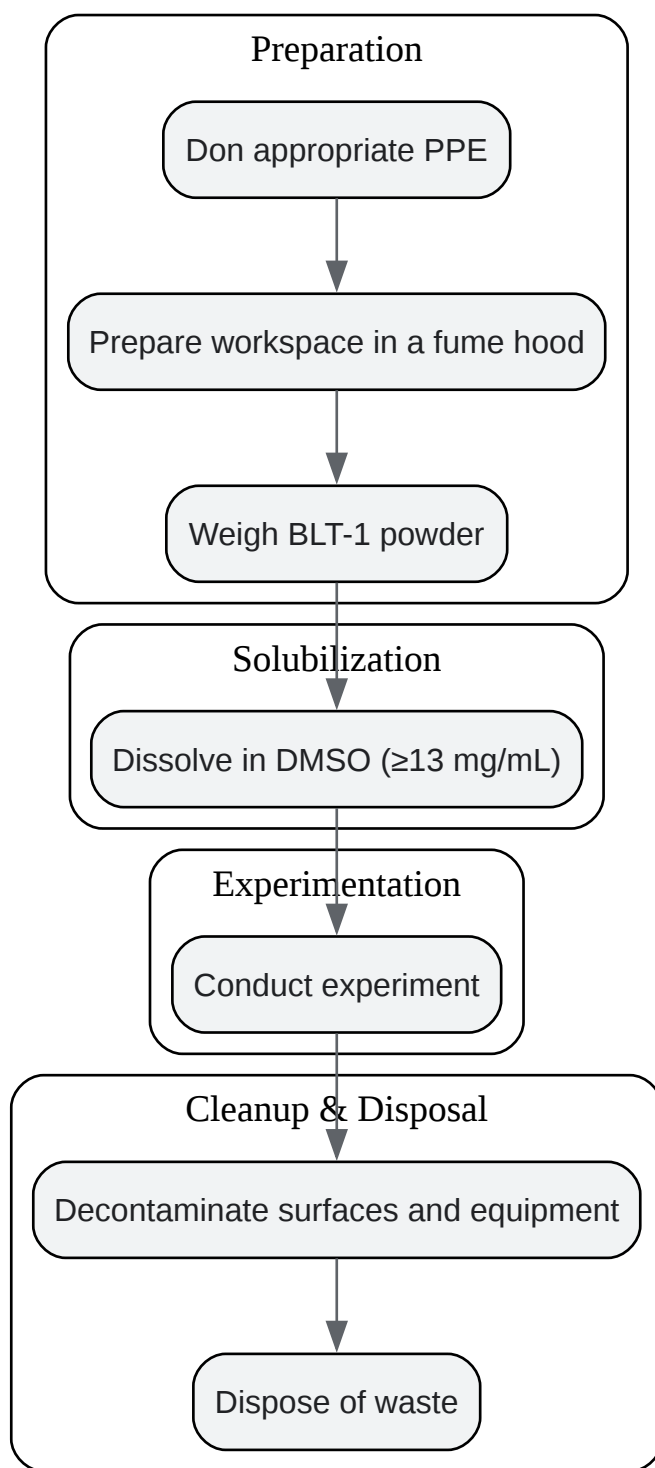
Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **BLT-1**. The following PPE is mandatory to minimize exposure risk.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye/Face Protection	Safety glasses with side-shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a fume hood or if there is a risk of aerosolization.

Operational Plan for Handling BLT-1

A systematic workflow ensures both experimental integrity and personnel safety.



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BLT-1 Handling Workflow

Storage and Disposal Plan

Proper storage and disposal are critical to prevent contamination and environmental harm.

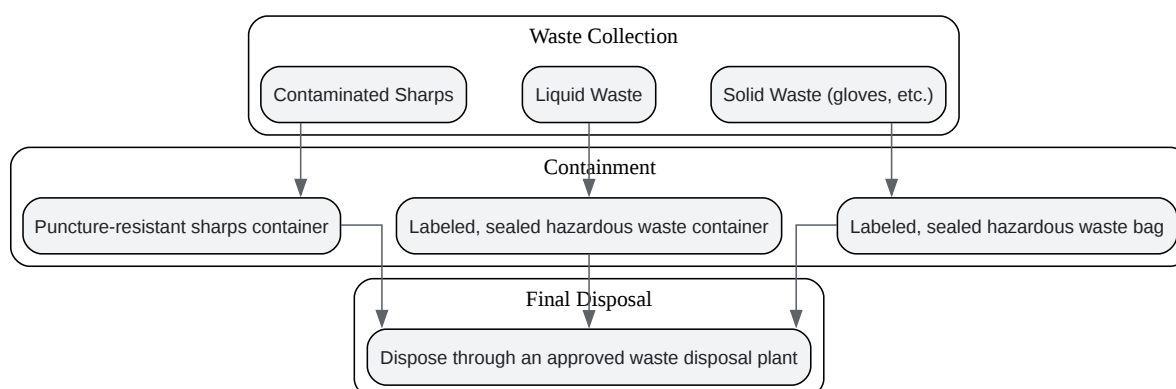
Storage:

Form	Storage Temperature	Duration
Powder	-20°C	2 years
In DMSO	4°C	2 weeks
In DMSO	-80°C	6 months

Store **BLT-1** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]

Disposal Plan:

All waste materials contaminated with **BLT-1** must be treated as hazardous waste.



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BLT-1 Disposal Workflow

Avoid releasing **BLT-1** into the environment.[1] Collect any spillage and dispose of all contaminated materials, including the container, through an approved waste disposal facility.[1] Decontaminate surfaces and equipment that have come into contact with **BLT-1** by scrubbing with alcohol.[1]

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References

- 1. BLT-1|321673-30-7|MSDS [dcchemicals.com]
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